

Personal protective equipment for handling N-Nitrososarcosine

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Compound of Interest

Compound Name: *N-Nitrososarcosine*

Cat. No.: *B015531*

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Essential Safety and Handling Guide for N-Nitrososarcosine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **N-Nitrososarcosine** (NSAR), a compound reasonably anticipated to be a human carcinogen.^[1] Adherence to these protocols is critical for ensuring personnel safety and maintaining a compliant laboratory environment.

N-Nitrososarcosine is a pale yellow, crystalline solid that may decompose when exposed to light.^[1] It is used in laboratory research to induce tumors in experimental animals.^[1] This substance is classified as possibly carcinogenic to humans (Group 2B) by the International Agency for Research on Cancer (IARC) and is toxic if swallowed, causes skin irritation, and poses a risk of serious eye damage.^{[1][2]}

Hazard Summary & Personal Protective Equipment (PPE)

All handling of **N-Nitrososarcosine**, whether in solid or solution form, must be conducted in a certified chemical fume hood to minimize inhalation exposure.^{[1][3]} A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, ingestion, or skin and eye contact.^[3]

Hazard	Classification	Required Personal Protective Equipment (PPE)	Specifications & Rationale
Carcinogenicity	IARC Group 2B: Possibly carcinogenic to humans. [1] NTP: Reasonably anticipated to be a human carcinogen. [1]	Full PPE Ensemble	Given the carcinogenic risk, a complete barrier is essential.
Acute Oral Toxicity	Toxic if swallowed. [2]	No eating, drinking, or smoking in the handling area. [2]	Prevents accidental ingestion of the substance.
Skin Irritation/Corrosion	Causes skin irritation. [2]	Nitrile Gloves (Double-Gloving Recommended) [3][4]	Double-gloving minimizes exposure risk from a tear or puncture in the outer glove. Change gloves immediately if contaminated. [3]
Chemical-Resistant Laboratory Coat [3]	A buttoned lab coat protects skin and personal clothing from contamination. [3]		
Eye Damage/Irritation	Causes serious eye damage. [2]	Chemical Splash-Proof Safety Goggles & Face Shield [3]	Goggles are mandatory. A face shield provides an additional layer of protection against splashes and aerosols. [3][5]
Inhalation	Potential for aerosol/dust inhalation.	N95 Respirator or Higher [3]	Recommended when handling the powdered form of the compound to prevent

inhalation of fine particles.[3]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **N-Nitrososarcosine** from receipt to disposal.

1. Preparation and Engineering Controls:

- Ventilation: All manipulations, including weighing and solution preparation, must occur within a certified chemical fume hood.[1][3]
- Designated Area: Designate a specific area for **N-Nitrososarcosine** work, clearly labeled with appropriate hazard warnings.
- Equipment: Use dedicated spatulas, glassware, and other equipment to prevent cross-contamination.[3]

2. Handling the Solid Compound:

- Weighing: When weighing the powder, use an analytical balance inside the fume hood or a containment enclosure to control the dispersal of fine particles.[3]
- Static Control: Prevent the build-up of electrostatic charge.[6]

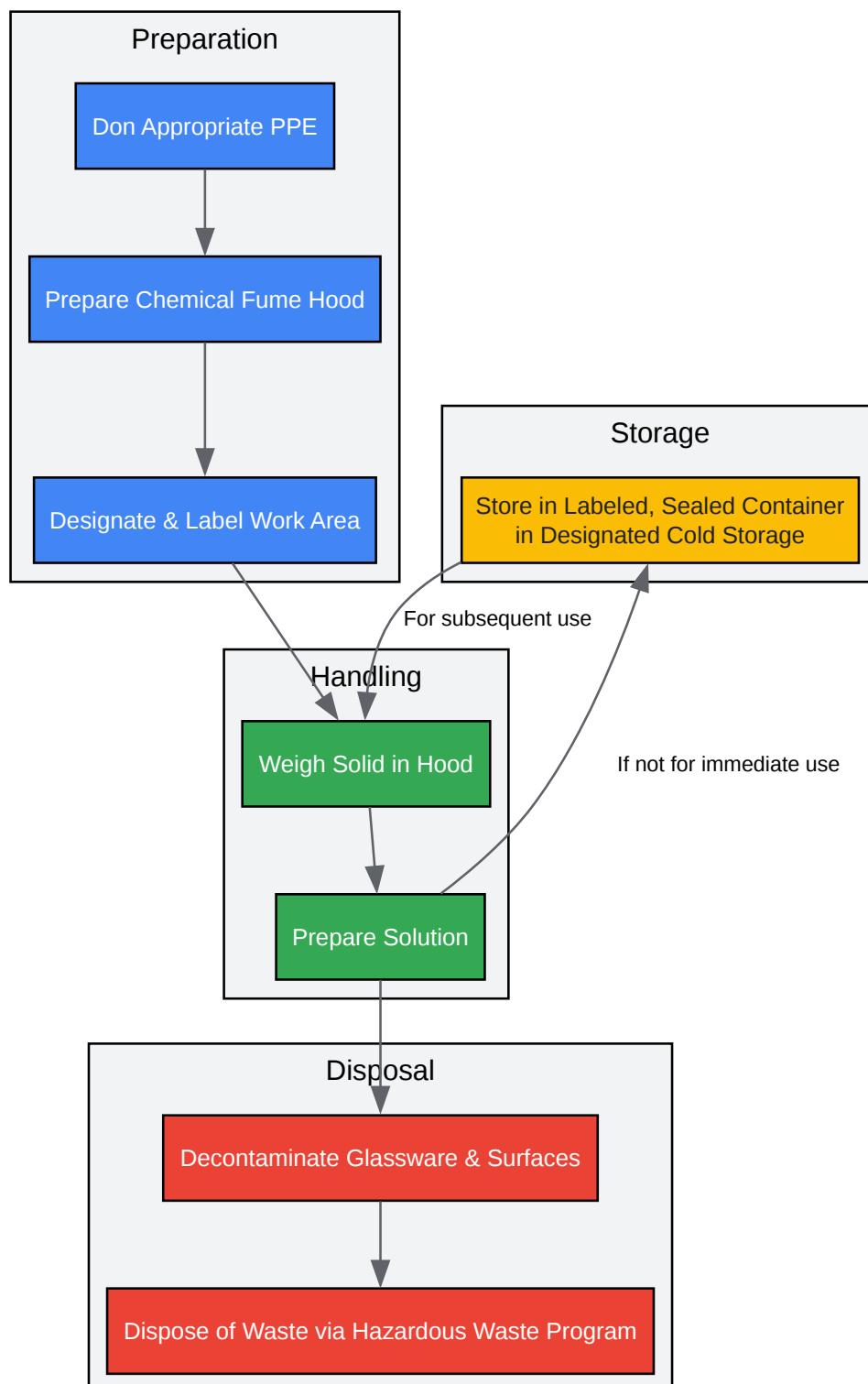
3. Solution Preparation:

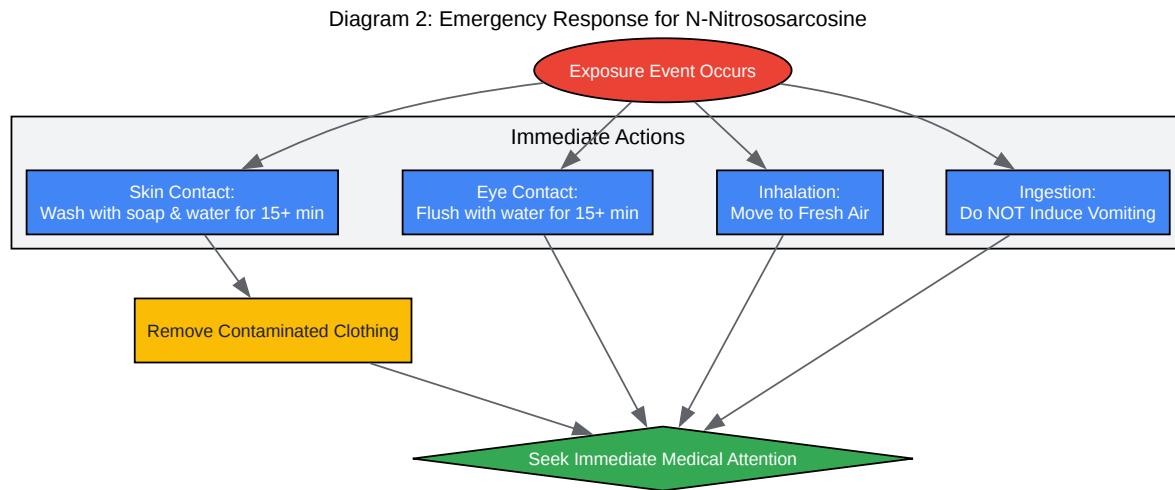
- Procedure: Slowly add the solvent to the solid compound to prevent splashing.[3]
- Labeling: Ensure all containers are clearly labeled with the compound name, concentration, date, and hazard symbols.[3]

4. Storage:

- Location: Store in a cool, dry, and well-ventilated area, as close as practical to the laboratory where it will be used.[[1](#)][[6](#)]
- Conditions: Keep the container tightly sealed and protected from light.[[1](#)][[6](#)] Storage in an explosion-proof refrigerator or freezer is recommended.[[1](#)]
- Inventory: Maintain a detailed inventory showing the quantity of the carcinogen and the date it was acquired.[[1](#)]

Diagram 1: N-Nitrososarcosine Handling Workflow





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